

Dioctyl Ether: A Comprehensive Technical Guide for Research Applications

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Compound of Interest

Compound Name: Dioctyl ether

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **dioctyl ether**, a versatile organic compound with significant applications in research, particularly in nanoparticle synthesis and as an excipient in pharmaceutical formulations. This document outlines its key physicochemical characteristics, details general experimental protocols for their determination, and illustrates the interplay between its properties and applications.

Core Physical and Chemical Properties

Dioctyl ether, also known as di-n-octyl ether or 1,1'-oxybisoctane, is a colorless, clear liquid with the chemical formula C₁₆H₃₄O. Its high boiling point, low volatility, and chemical stability make it a valuable solvent and medium for various chemical reactions and formulations.[\[1\]](#)

General Properties

Property	Value	Reference
Molecular Formula	C ₁₆ H ₃₄ O	[2]
Molecular Weight	242.44 g/mol	[2]
Appearance	Colorless, clear liquid	
CAS Number	629-82-3	[2]

Physicochemical Data

The following table summarizes the key quantitative physical properties of **dioctyl ether**, crucial for its application in research and development.

Property	Value	Temperature (°C)	Pressure	Reference
Boiling Point	286-287 °C	760 mm Hg	[2]	
Melting Point	-7.6 °C	760 mm Hg	[2]	
Density	0.806 g/mL	25 °C		
Refractive Index (n _{20/D})	1.433	20 °C		
Flash Point	> 110 °C			
Vapor Pressure	< 0.40 hPa	20 °C		
Water Solubility	0.1 g/L	20 °C		
logP (Octanol/Water)	> 5.7	23 °C		
Surface Tension	56.5 mN/m	26 °C		
Viscosity	3.7 cP			

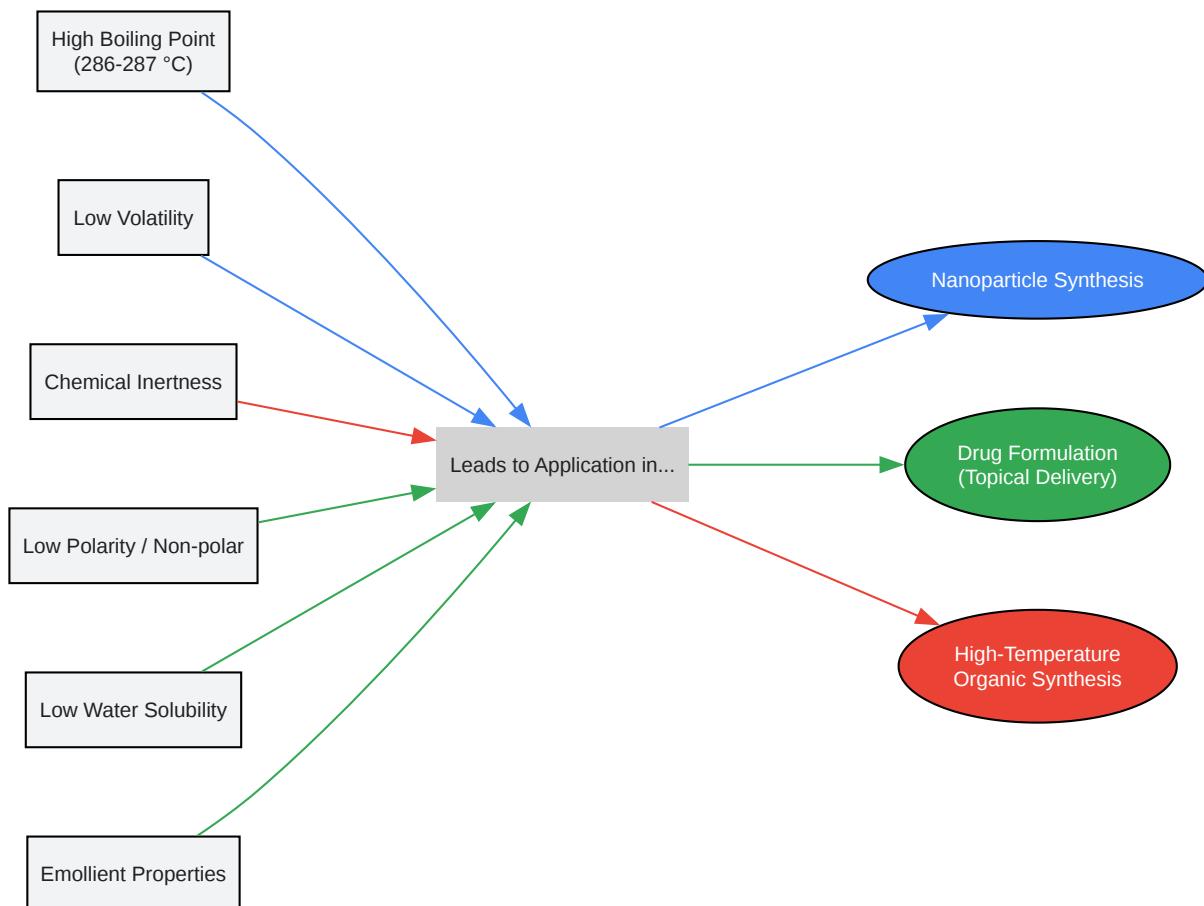
Research Applications

Dioctyl ether's unique combination of physical properties lends itself to a variety of research applications, primarily as a high-boiling point solvent and a non-polar medium.

- **Nanoparticle Synthesis:** Its high boiling point and stability make it an excellent solvent for the synthesis of monodisperse metallic and metal oxide nanoparticles, such as iron and cobalt ferrite nanocrystals.[1] The ability to achieve high reaction temperatures allows for better control over nanoparticle size, crystallinity, and morphology.

- Drug Development and Formulation: In the pharmaceutical industry, **diethyl ether** is utilized as a skin-conditioning agent and emollient in topical and dermatological formulations.[3] Its non-polar nature and low water solubility make it a suitable vehicle for hydrophobic drug molecules, potentially enhancing their delivery and skin penetration.
- Solvent in Organic Synthesis: Due to its chemical inertness and high boiling point, it can be used as a solvent for organic reactions that require elevated temperatures.[4] Its low reactivity prevents interference with the desired chemical transformations.[4]

The following diagram illustrates the relationship between the physical properties of **diethyl ether** and its primary research applications.



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Relationship between **Dioctyl Ether**'s Properties and Applications.

Experimental Protocols

While specific experimental protocols for **dioctyl ether** are not readily available in the public domain, the following are detailed general methodologies for determining the key physical properties listed above. These are based on internationally recognized standards, such as those from the Organisation for Economic Co-operation and Development (OECD).

Boiling Point Determination (OECD Guideline 103)

The boiling point of a liquid is the temperature at which its vapor pressure equals the atmospheric pressure. For a high-boiling liquid like **dioctyl ether**, a common method is distillation.

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
 - A sample of **dioctyl ether** is placed in the distillation flask along with boiling chips.
 - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly to measure the temperature of the vapor.
 - The liquid is heated gently.
 - The temperature is recorded when the liquid is boiling and a steady stream of distillate is collected. This temperature is the boiling point at the recorded atmospheric pressure.[\[5\]](#)

Melting Point Determination (OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state. The capillary method is widely used for crystalline solids.

- Apparatus: Melting point apparatus (with a heated block and a magnifying lens), capillary tubes.

- Procedure:
 - A small amount of solidified **dioctyl ether** is introduced into a capillary tube.[6]
 - The capillary tube is placed in the heating block of the melting point apparatus.[6]
 - The sample is heated at a controlled rate.[6]
 - The temperature at which the substance starts to melt and the temperature at which it becomes completely liquid are recorded as the melting range.[6]

Density Measurement (OECD Guideline 109)

Density is the mass per unit volume of a substance. For liquids, this can be determined using a pycnometer or a hydrometer.

- Apparatus: Pycnometer (a glass flask with a precise volume), analytical balance, and a constant temperature bath.
- Procedure:
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with **dioctyl ether** and placed in a constant temperature bath until it reaches thermal equilibrium.[7]
 - The mass of the pycnometer filled with the liquid is measured.[7]
 - The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.[7]

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance. It is a characteristic property of a liquid and can be measured using a refractometer.

- Apparatus: Abbe refractometer, constant temperature water circulator.
- Procedure:

- The refractometer is calibrated using a standard of known refractive index.
- A few drops of **dioctyl ether** are placed on the prism of the refractometer.
- The prism is closed, and the sample is allowed to reach the desired temperature, maintained by the water circulator.
- The light source is adjusted, and the eyepiece is focused until the dividing line between the light and dark fields is sharp.
- The refractive index is read from the instrument's scale.

Water Solubility (OECD Guideline 105)

This guideline describes methods for determining the water solubility of substances. For a substance with low solubility like **dioctyl ether**, the column elution method is suitable.

- Apparatus: A column packed with an inert support material coated with the test substance, a constant temperature bath, and an analytical instrument for concentration measurement (e.g., GC-MS).
- Procedure:
 - The inert support material is coated with an excess of **dioctyl ether**.
 - The coated material is packed into a column.
 - Water is passed through the column at a slow, constant flow rate.^[8]
 - The concentration of **dioctyl ether** in the eluted water is measured at regular intervals until it becomes constant, indicating saturation.^[8]
 - The water solubility is the average of the concentrations from at least five consecutive samples.^[8]

Vapor Pressure (OECD Guideline 104)

This guideline provides several methods for determining the vapor pressure of a substance.

For a low-volatility compound like **dioctyl ether**, the gas saturation method is appropriate.[9]
[10]

- Apparatus: A temperature-controlled chamber, a carrier gas supply, a saturation column containing the test substance on an inert support, and a trapping system to collect the vapor.
- Procedure:
 - A stream of inert gas (e.g., nitrogen) is passed through the saturation column containing **dioctyl ether** at a known, constant temperature and flow rate.[11]
 - The gas becomes saturated with the vapor of the substance.[11]
 - The vapor is collected in a trapping system, and the amount of trapped substance is quantified.[11]
 - The vapor pressure is calculated from the amount of substance collected, the volume of carrier gas passed through the column, and the temperature.[11]

Conclusion

Dioctyl ether possesses a unique set of physical properties that make it a valuable tool in various research and development areas. Its high thermal stability, chemical inertness, and non-polar character are particularly advantageous in the fields of nanoparticle synthesis and pharmaceutical sciences. The standardized experimental protocols outlined in this guide provide a framework for the accurate and reproducible determination of its key physicochemical parameters, ensuring reliable data for research applications.

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